

Flavesone: A Technical Overview for Scientific Professionals

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Flavesone, a naturally derived β-triketone, has garnered significant interest within the scientific community for its potential applications, notably as a biopesticide. This technical guide provides an in-depth summary of its chemical identity, physicochemical properties, and available experimental data, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identity

Flavesone is chemically identified as 2,2,4,4-tetramethyl-6-(2-methylpropanoyl)cyclohexane-1,3,5-trione.[1][2] It is a compound found in various plants, including Hypericum japonicum, Leptospermum scoparium (Manuka), and Leptospermum polygalifolium.[1]

Chemical Identifiers

A comprehensive list of chemical identifiers for **flavesone** is provided below, facilitating its unambiguous identification in databases and literature.



Identifier	Value
CAS Number	22595-45-5[1][2][3][4][5]
Molecular Formula	C14H20O4[1][2][3][4][6][7]
IUPAC Name	2,2,4,4-tetramethyl-6-(2-methylpropanoyl)cyclohexane-1,3,5-trione[1][2]
InChI	InChI=1S/C14H20O4/c1-7(2)9(15)8- 10(16)13(3,4)12(18)14(5,6)11(8)17/h7-8H,1- 6H3[1][2][7]
InChlKey	ZEOCEPNBYPGWGS-UHFFFAOYSA-N[1][2][7]
SMILES	CC(C)C(=0)C1C(=0)C(C(=0)C(C1=0)(C)C) (C)C[1][3][7]
PubChem CID	15800949[1]
Synonyms	6-Isobutyryl-2,2,4,4-tetramethylcyclohexane- 1,3,5-trione[1][2][3]

Physicochemical Properties

The fundamental physicochemical properties of **flavesone** are summarized in the following table.

Property	Value
Molecular Weight	252.31 g/mol [2][3][4][7]
Boiling Point (estimated)	392.9°C[2]
Water Solubility (estimated)	2.242 mg/L at 25°C[2]
XLogP3-AA	2.7[3]

Experimental Data and Protocols

While detailed experimental protocols for specific signaling pathway studies are not extensively available in the public domain, information regarding its biopesticidal activity and synthesis is



accessible.

Biopesticidal Efficacy

Flavesone has demonstrated significant potential as a biopesticide for the protection of stored grains.[2] Research has shown its effectiveness in controlling major pests of stored products, such as the lesser grain borer (Rhyzopertha dominica), in wheat.[2] Notably, when applied to wheat, **flavesone** has shown long-lasting efficacy, protecting the grain from susceptible insect strains for up to 13 months.[2] This offers a promising alternative to conventional insecticides like organophosphates and pyrethroids, especially in the context of growing resistance.[2]

Synthesis and Derivatization

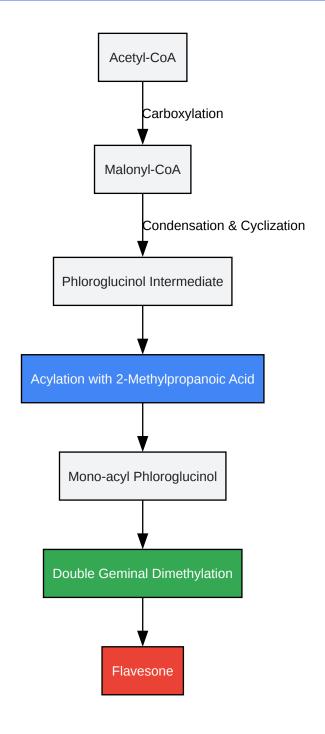
General Synthetic Approach: A general method for synthesizing **flavesone** and related β-triketones involves the acylation of phloroglucinol.[2] In the case of **flavesone**, 2-methylpropanoic acid is used to introduce the isobutyryl side chain.[2] This reaction is typically carried out in the presence of a Lewis acid catalyst, such as aluminum chloride, and a dehydrating agent like phosphorus oxychloride.[2]

Semi-Synthetic Derivatization: As a naturally occurring compound that can be isolated from plant essential oils, **flavesone** serves as a starting material for the synthesis of new derivatives.[2] The chemical modification of natural **flavesone** can target its functional groups, such as the hydroxyl group of its enol tautomer, to create novel compounds with potentially enhanced biological activities.[2]

Logical Workflow for Flavesone Synthesis

The following diagram illustrates a generalized workflow for the chemical synthesis of **flavesone**, starting from precursor metabolites.





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Caption: Generalized synthetic pathway of **flavesone**.

Due to the nature of **flavesone** as a biopesticide primarily studied for its insecticidal properties, detailed information on its interaction with specific signaling pathways in mammalian or microbial systems is not yet well-documented in publicly available literature. Further research is



required to elucidate its precise mechanism of action and potential interactions with cellular signaling cascades.

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